

Preparing Tabimorelin Stock Solutions in Dimethyl Sulfoxide (DMSO)

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Compound of Interest

Compound Name: *Tabimorelin*

Cat. No.: *B1681871*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Tabimorelin (also known as NN703) is a potent, orally-active, non-peptidic agonist of the ghrelin/growth hormone secretagogue receptor (GHSR).^{[1][2][3]} It mimics the action of endogenous ghrelin, stimulating the release of growth hormone (GH) and insulin-like growth factor 1 (IGF-1).^{[1][2]} Due to its biological activity, **Tabimorelin** is a valuable tool in studies related to growth hormone deficiency, metabolism, and appetite regulation. This document provides a detailed protocol for the preparation, storage, and handling of **Tabimorelin** stock solutions in dimethyl sulfoxide (DMSO) for in vitro and in vivo research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Tabimorelin** are summarized in the table below.

Property	Value	Reference
Molecular Weight	528.69 g/mol	[4]
Molecular Formula	C ₃₂ H ₄₀ N ₄ O ₃	[3][5]
CAS Number	193079-69-5	[3][5]
Appearance	White to off-white solid	[4]
Solubility in DMSO	≥ 25 mg/mL (47.29 mM)	[4]
Recommended Storage (Powder)	-20°C for up to 3 years	[4]
Recommended Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[4]

Experimental Protocol: Preparation of a 10 mM Tabimorelin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Tabimorelin** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various experimental assays.

Materials:

- **Tabimorelin** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

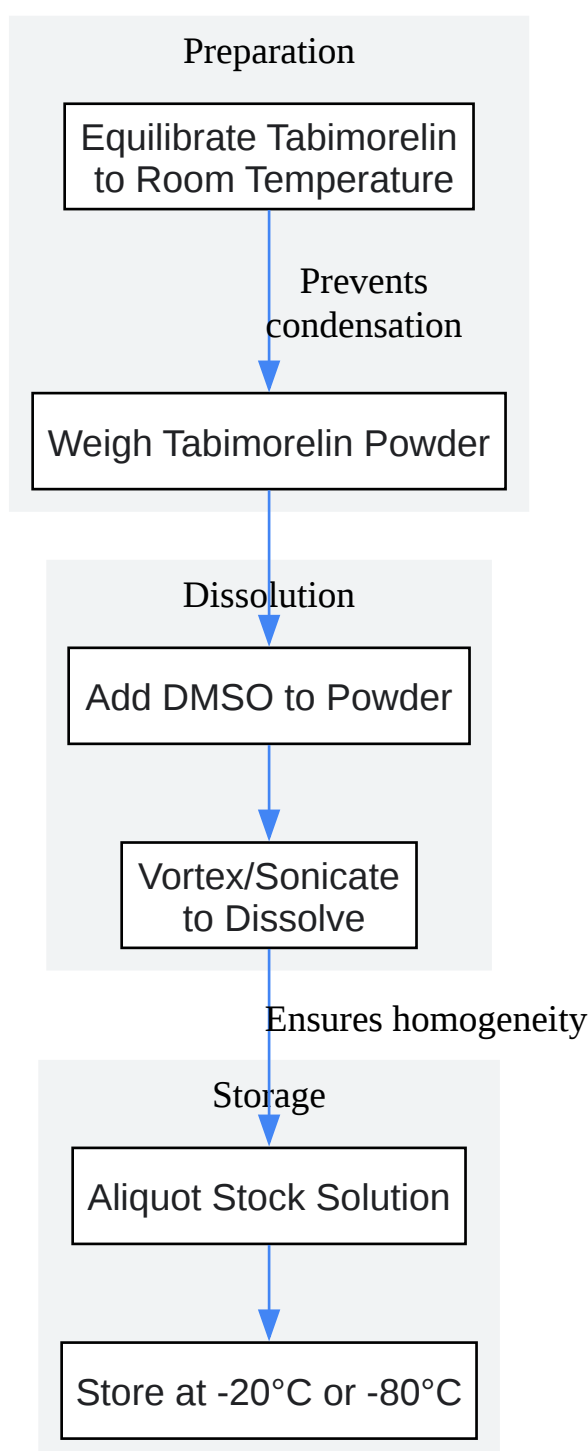
- **Preparation:** Before starting, ensure a clean and dry workspace. It is recommended to handle **Tabimorelin** powder in a chemical fume hood. Allow the **Tabimorelin** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Tabimorelin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.29 mg of **Tabimorelin** (Calculation: $10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 528.69 \text{ g/mol} * 1000 \text{ mg/g} * 1 \text{ mL} = 5.29 \text{ mg}$).
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the weighed **Tabimorelin**. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the **Tabimorelin** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution if necessary.[4] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile vials.[4]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[4] When ready to use, thaw an aliquot at room temperature and mix well before diluting to the final working concentration in your experimental medium.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **Tabimorelin** and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **Tabimorelin** and DMSO for complete safety information.

Visualization of Experimental Workflow and Signaling Pathway

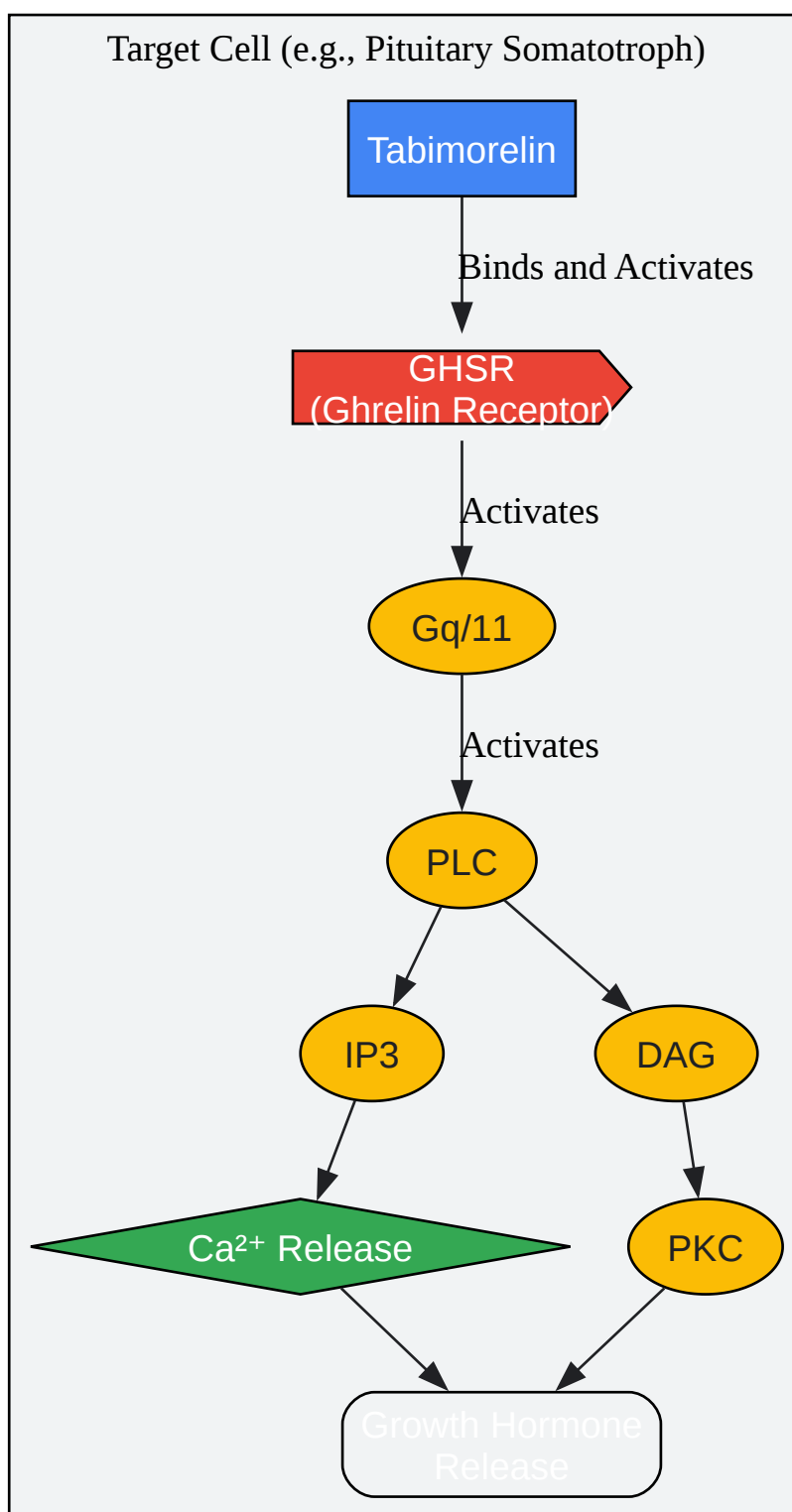
Experimental Workflow for **Tabimorelin** Stock Solution Preparation



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Caption: Workflow for preparing **Tabimorelin** stock solution.

Tabimorelin Signaling Pathway



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Caption: **Tabimorelin** activates GHSR leading to GH release.

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